Application Note: 1-(Chloroacetyl)piperidine-4-carboxamide in Covalent Fragment Screening

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Compound of Interest

Compound Name:	*1-(Chloroacetyl)piperidine-4-carboxamide*
CAS No.:	*375359-83-4*
Cat. No.:	*B1593805*

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Abstract

This application note details the utility, mechanism, and screening protocols for **1-(Chloroacetyl)piperidine-4-carboxamide** (referred to herein as CAPC), a representative electrophilic fragment used in Fragment-Based Ligand Discovery (FBLD). As a member of the chloroacetamide class, CAPC serves as a robust "scout fragment" for assessing the druggability of solvent-exposed cysteine residues in target proteins. This guide provides a comprehensive workflow for Intact Protein Mass Spectrometry (MS) screening, structural validation, and data interpretation, designed for researchers developing Targeted Covalent Inhibitors (TCIs).

Introduction & Chemical Logic

The Role of CAPC in FBLD

Fragment-based drug discovery relies on screening low-molecular-weight compounds (MW < 300 Da) to identify high-quality starting points for drug design. CAPC combines a polar, soluble scaffold (piperidine-4-carboxamide) with a reactive warhead (chloroacetamide).

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- Scaffold: The piperidine-4-carboxamide moiety provides high water solubility and potential for hydrogen bonding interactions (via the primary amide) within the protein active site or allosteric pockets.
- Warhead: The chloroacetyl group is a "mild" electrophile. Unlike highly reactive acrylamides or sulfonyl fluorides, chloroacetamides typically require specific proximity and orientation to a nucleophilic cysteine to react, reducing the rate of false positives due to non-specific promiscuity.

Reaction Mechanism

The binding of CAPC to a target protein follows a two-step mechanism:

- Reversible Binding (

  ): The fragment associates with the protein pocket via non-covalent interactions (H-bonds, van der Waals).
- Irreversible Alkylation (

  ): The thiolate anion of a proximal cysteine attacks the

  -carbon of the chloroacetyl group via an

  mechanism, displacing the chloride ion.

Key Parameter: The efficiency of the ligand is defined by the ratio

. A high ratio indicates specific, rapid labeling driven by molecular recognition rather than intrinsic chemical reactivity.

Chemical Properties

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Property	Value	Notes
Formula		
MW (Parent)	204.65 Da	Monoisotopic
Warhead	-Chloroacetamide	Cysteine-reactive electrophile
Mass Shift ( )	+168.19 Da	Mass added to protein (MW - HCl)
Solubility	High (DMSO/Buffer)	Suitable for high-concentration screening

Experimental Workflow: Intact Protein MS Screening

The primary method for screening covalent fragments is Liquid Chromatography-Mass Spectrometry (LC-MS) of intact proteins.[1] This method directly detects the mass increase corresponding to the formation of the covalent adduct.

Materials & Reagents

- Target Protein: Purified (>95%), buffer-exchanged into non-amine buffer (e.g., HEPES, MOPS). Avoid Tris or primary amines which may react with the electrophile at high pH.
- Compound: CAPC (100 mM stock in d6-DMSO).
- Control Compound: Iodoacetamide (non-specific alkylator) or a known binder.
- Reducing Agent: TCEP (Tris(2-carboxyethyl)phosphine). Avoid DTT or -mercaptoethanol as they contain thiols that will quench the fragment.
- LC-MS System: TOF or Orbitrap mass spectrometer coupled to a UPLC.

Protocol: Single-Point Screening

Objective: Identify if CAPC labels the target protein within a defined timeframe.

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- Protein Preparation:
  - Dilute protein to 2–5

    M in Assay Buffer (20 mM HEPES pH 7.5, 150 mM NaCl, 0.5 mM TCEP).
  - Note: Ensure TCEP is fresh to keep cysteines reduced without competing for the warhead.
- Incubation:
  - Add CAPC to the protein solution at a final concentration of 100–500

    M (typically 50x–100x excess).
  - Final DMSO: Keep < 2% (v/v).
  - Time: Incubate at Room Temperature (RT) for 1 to 24 hours.
  - Optimization: Run a time-course (1h, 4h, 24h) to distinguish fast binders (specific) from slow non-specific alkylators.
- Quenching (Optional but Recommended):
  - Add excess cysteine or glutathione (5 mM) to stop the reaction before injection, or inject immediately if using an autosampler with temperature control (4°C).
- LC-MS Analysis:
  - Column: C4 or C8 reverse-phase column (e.g., Waters BEH C4).
  - Gradient: Rapid desalting gradient (5% to 90% Acetonitrile + 0.1% Formic Acid) over 2–4 minutes.
  - Detection: ESI+ mode. Deconvolute raw spectra to zero-charge mass.

Data Interpretation

Calculate the Percent Labeling (

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):

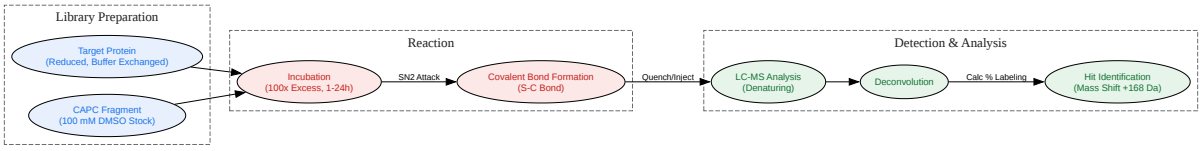
[2]

- Hit Criteria:

  labeling at 24h is a standard cutoff for fragments.

- Mass Check: The deconvoluted mass of the protein should increase by exactly 168.19 Da (for CAPC).
  - Note: If you see +204 Da, the chloride was not displaced (non-covalent adduct, rare in denaturing LC-MS) or an incorrect adduct formed.

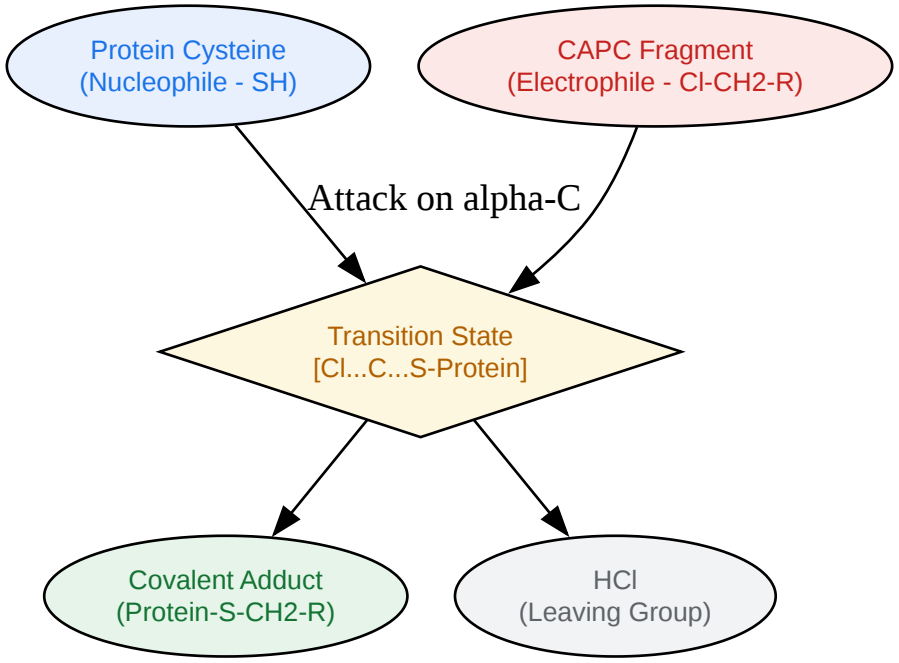
Visualization: Screening Logic & Mechanism



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Caption: Workflow for covalent fragment screening using Intact Protein LC-MS.

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Caption: SN2 Reaction Mechanism of CAPC with Cysteine.

Hit Validation & Structural Characterization

Once CAPC is identified as a hit, validation is critical to rule out non-specific surface alkylation.

Competition Assay

To prove specific binding to the active site:

- Pre-incubate the protein with a known reversible inhibitor (at saturating concentration) for 30 min.
- Add CAPC and incubate for the standard screening time.
- Result: If CAPC binding is specific to the active site, the % labeling should significantly decrease in the presence of the competitor.

X-Ray Crystallography (Soak Protocol)

Crystallography provides the ultimate proof of binding mode.

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- Protocol: Soak apo-protein crystals with 1–5 mM CAPC (depending on DMSO tolerance) for 2–24 hours.
- Observation: Look for continuous electron density extending from a specific cysteine residue (often Cys residue in the catalytic triad or an allosteric site) to the piperidine scaffold.
- Refinement: Model the ligand with the covalent linkage. Restrain the S-C bond length to ~1.8 Å.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
No Labeling	Cysteine oxidized; pH too low.	Add fresh TCEP; Adjust pH to 7.5–8.0 to increase thiol nucleophilicity.
Promiscuous Labeling	Fragment too reactive; Protein unfolded.	Reduce incubation time/temp; Check protein stability; Use lower fragment concentration.
Mass Shift Incorrect	Non-covalent binding; Hydrolysis.	Use denaturing LC conditions (organic solvent) to wash off non-covalent binders.
Precipitation	Fragment insolubility.	Verify DMSO stock solubility; Lower concentration to 100 M.

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